

1-Chloro-2-methylpropene molecular weight and formula

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Compound of Interest

Compound Name: 1-Chloro-2-methylpropene

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Technical Data for 1-Chloro-2-methylpropene

This document provides the fundamental molecular data for **1-Chloro-2-methylpropene**, a compound relevant in various organic syntheses. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Core Molecular Information

1-Chloro-2-methylpropene, also known by synonyms such as Isocrotyl chloride and β,β -Dimethylvinyl chloride, is a halogenated alkene.^{[1][2][3]} Its fundamental properties, including molecular formula and weight, are crucial for stoichiometric calculations and analytical characterization in experimental settings.

The accepted molecular formula for **1-Chloro-2-methylpropene** is C_4H_7Cl .^{[1][2][3][4][5]} Based on this formula, the molecular weight is calculated to be 90.55 g/mol.^{[1][2][3][4][5]}

Data Summary

The essential molecular details are summarized in the table below for quick reference.

| Identifier | Value |
|---------------------|--------------------------------|
| Molecular Formula | C4H7Cl[1][2][3][4][5] |
| Molecular Weight | 90.55 g/mol [1][2][5] |
| IUPAC Name | 1-chloro-2-methylprop-1-ene[1] |
| CAS Registry Number | 513-37-1[2][3] |
| Line Formula | (CH3)2C=CHCl[2] |

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References

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- To cite this document: BenchChem. [1-Chloro-2-methylpropene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051992#1-chloro-2-methylpropene-molecular-weight-and-formula]

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